

# Personal protective equipment for handling Magnogene

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## Compound of Interest

Compound Name: Magnogene

Cat. No.: B148069

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## Clarification Regarding "Magnogene"

Initial searches for "**Magnogene**" indicate that this is the brand name for a magnesium supplement, available in tablet form for oral administration. It is used to prevent magnesium deficiency. The available information, primarily from product leaflets and pharmaceutical suppliers, focuses on its medicinal use, including dosage, potential side effects, and contraindications.

The request for information regarding personal protective equipment (PPE), detailed experimental protocols, and signaling pathways suggests a misunderstanding of **Magnogene** as a laboratory chemical. This type of detailed handling and experimental data is typically available for research-grade chemicals in the form of a Safety Data Sheet (SDS), which does not appear to be available or relevant for a pharmaceutical product like **Magnogene**.

Therefore, the following information is provided based on the available data for **Magnogene** as a magnesium supplement.

## Essential Safety and Logistical Information for Magnogene

Given that **Magnogene** is a pharmaceutical product for consumption, the safety precautions differ significantly from those for handling a laboratory chemical.

## Handling and Storage

- Storage: No special storage conditions are required. Keep out of the reach and sight of children.[1]
- Administration: The tablets are administered orally and should be swallowed whole with a liquid, not broken or chewed. To avoid diarrhea, it is recommended to take **Magnogene** after meals and not on an empty stomach.[1][2][3]
- Disposal: Unused medicines and packaging should not be disposed of via wastewater or household waste. Consult a pharmacist on the proper disposal methods to help protect the environment.[1]

## Health and Safety Precautions

Contraindications: Do not take **Magnogene** if you:

- Are allergic to magnesium salts or any of the other components.[3]
- Suffer from severe kidney problems.[4]
- Have or have had heart diseases such as heart block or ischemic heart disease.[3]
- Have been diagnosed with myasthenia gravis.[3]
- Suffer from chronic diarrhea or have been diagnosed with ulcerative colitis.[3]

Potential Side Effects and Warnings:

- Prolonged use can lead to hypermagnesemia (high levels of magnesium in the blood), with symptoms including nausea, vomiting, respiratory depression, and central nervous system depression.[1][3]
- Taking this medicine on an empty stomach may cause diarrhea.[1][2][3]
- Patients with kidney disease should consult a doctor before taking this medicine.[1]
- Alcohol and glucose increase the excretion of magnesium.[1][3]

### Use in Specific Populations:

- **Pregnancy and Breastfeeding:** It is recommended to consult a doctor or pharmacist before using this medicine during pregnancy or while breastfeeding.[\[1\]](#)[\[3\]](#)
- **Children:** Not recommended for children under 12 years of age without medical supervision.[\[2\]](#)

## Data Presentation

The recommended dosage for adults and children over 12 years of age is presented in the table below.

Population Group	Recommended Dosage	Daily Magnesium Intake
Adults and Children >12 years	2 coated tablets, 2 times a day after meals	212 mg

Data sourced from product information leaflets.[\[1\]](#)[\[3\]](#)

## Experimental Protocols and Visualizations

As **Magnogene** is a pharmaceutical for human consumption, there are no publicly available experimental protocols for laboratory handling, signaling pathway diagrams, or experimental workflows in the manner requested. The provided information is intended for patients and healthcare professionals, not for a research and development audience in a laboratory setting.

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## References

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